

Measuring Nitric Oxide Release from NCX-6560: Application Notes and Protocols

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Introduction

NCX-6560 is a novel nitric oxide (NO)-releasing derivative of atorvastatin. This compound combines the cholesterol-lowering effects of the parent statin with the pleiotropic beneficial effects of nitric oxide, such as vasodilation, anti-inflammatory, and anti-thrombotic properties.[1] [2] The therapeutic potential of NCX-6560 is closely linked to its ability to donate nitric oxide. Therefore, the accurate and reproducible measurement of NO release and its downstream biological effects is critical for preclinical and clinical evaluation.

This document provides detailed application notes and protocols for quantifying the nitric oxide release from **NCX-6560**, both directly and indirectly through its biological surrogate markers.

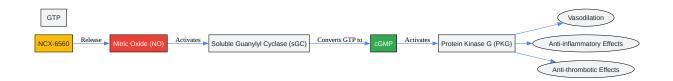
Data Presentation: Quantitative Summary of NCX-6560 Bioactivity

The following table summarizes the key quantitative data related to the nitric oxide-donating properties of **NCX-6560** from published literature.



Parameter	Experimental System	Value	Reference
Vasodilation (EC50)	Norepinephrine- precontracted rabbit aortic rings	53.5 ± 8.3 μM	[1]
cGMP Formation (EC ₅₀)	PC12 cells	1.8 ± 0.7 μM	[1]
Nitrite Accumulation Inhibition (IC50)	LPS-treated RAW 264.7 macrophages	6.7 ± 1.6 μM	[1]
Peak Plasma Nitrite/Nitrate Levels	Mice (oral administration of 46.8 mg/kg)	Peak at 3 hours, sustained for 6 hours	[3]

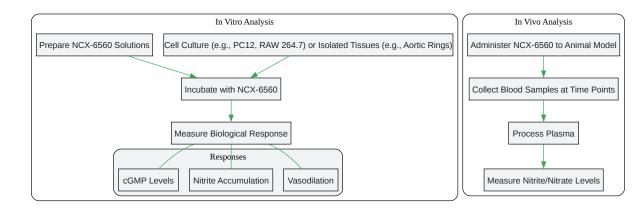
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Caption: Signaling pathway of NCX-6560-derived nitric oxide.





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